

18:1 Biotinyl PE solubility and stability

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Compound of Interest

Compound Name: 18:1 Biotinyl PE

CAS No.: 384835-53-4

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An In-depth Technical Guide to **18:1 Biotinyl PE**: Solubility and Stability for Researchers, Scientists, and Drug Development Professionals

Introduction

18:1 Biotinyl PE, chemically known as 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(biotinyl), is a functionalized phospholipid widely utilized in biomedical and materials science research.[1] Its amphiphilic nature, combining the structural properties of a phospholipid with the high-affinity binding of biotin to avidin and streptavidin, makes it an invaluable tool for a variety of applications. These include the preparation of liposomes, the formation of supported lipid bilayers (SLBs) for studying membrane-protein interactions, and in proximity labeling assays to investigate protein-protein interactions.[2][3][4][5][6][7][8] This guide provides a comprehensive overview of the solubility and stability of **18:1 Biotinyl PE**, presenting quantitative data, detailed experimental protocols, and visualizations to aid researchers in its effective use.

Data Presentation

Solubility of 18:1 Biotinyl PE and Related Compounds

The solubility of **18:1 Biotinyl PE** is a critical parameter for its handling and application in various experimental setups. While specific quantitative data for **18:1 Biotinyl PE** is not extensively published, its solubility is comparable to its non-biotinylated counterpart, 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE).

Compound	Solvent	Solubility	Temperature (°C)	Citation
18:1 Biotinyl PE	Chloroform	Soluble	Not Specified	[1]
18:1 Biotinyl PE	Methanol	Soluble	Not Specified	[1]
18:1 Biotinyl PE	Ethanol	Soluble	Not Specified	[1]
18:1 Biotinyl PE	Dichloromethane	Soluble	Not Specified	[1]
DOPE	Ethanol	40 mg/mL	Not Specified (ultrasonication needed)	[9]
DOPE	Chloroform	~3.3 mg/mL	Not Specified	[10]
DOPE	DMSO	5 mg/mL	Not Specified	[11]
DOPE	Chloroform:Methanol:Water (65:25:4)	5 mg/mL	Not Specified	[11]

Stability of 18:1 Biotinyl PE

The stability of **18:1 Biotinyl PE** is influenced by several factors including temperature, pH, and enzymatic activity. Proper storage and handling are crucial to maintain its integrity.

Parameter	Condition	Observation	Citation
Storage Temperature	-20°C	Recommended for long-term storage (up to 1 year) in solid form, away from light.	[1]
pH	Acidic (pH 3.8-4.5)	N-acyl-phosphatidylethanolamine can be hydrolyzed by phospholipase A1.	[12]
pH	Neutral (pH 7.2)	N-acyl-phosphatidylethanolamine is not hydrolyzed.	[12]
Thermal Stability	-16°C (T _m), 10°C (T _h) for DOPE	Transition from gel to liquid-crystalline phase (T _m) and lamellar to hexagonal phase (T _h).	[11]
Liposome Stability	4°C	Liposomes containing biotinylated PE showed minimal leakage upon prolonged storage.	[13]
Liposome Stability	Acidic pH	Can lead to a decrease in liposome stability.	[14]
Liposome Stability	Alkaline pH (>9)	Less stable than neutral or moderately acidic solutions.	[15]

Experimental Protocols

Protocol 1: Determination of 18:1 Biotinyl PE Solubility (Equilibrium Solubility Method)

This protocol is adapted from general methods for determining the solubility of lipids in organic solvents.^{[16][17]}

Materials:

- **18:1 Biotinyl PE**
- Organic solvents (e.g., Chloroform, Ethanol, Methanol, Dichloromethane)
- Glass vials with Teflon-lined caps
- Vortex mixer
- Shaker or rotator at a controlled temperature
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with an appropriate detector (e.g., ELSD or UV-Vis at low wavelength)
- Analytical balance

Procedure:

- Add an excess amount of **18:1 Biotinyl PE** to a pre-weighed glass vial.
- Add a known volume of the desired organic solvent to the vial.
- Tightly cap the vial and vortex vigorously for 1-2 minutes to ensure initial dispersion.
- Place the vial on a shaker or rotator in a temperature-controlled environment (e.g., 25°C) and agitate for a sufficient time to reach equilibrium (typically 24-48 hours).
- After equilibration, centrifuge the vial at a high speed to pellet the undissolved lipid.

- Carefully collect a known volume of the supernatant, ensuring no solid material is transferred.
- Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Analyze the diluted sample by HPLC to determine the concentration of dissolved **18:1 Biotinyl PE**.
- Calculate the solubility in mg/mL based on the measured concentration and the dilution factor.

Protocol 2: Assessment of 18:1 Biotinyl PE Chemical Stability by HPLC

This protocol outlines a method to assess the degradation of **18:1 Biotinyl PE** over time under different conditions.[\[18\]](#)[\[19\]](#)

Materials:

- **18:1 Biotinyl PE** solution in a relevant solvent or buffer
- Incubators or water baths set to desired temperatures
- pH meter and buffers for pH stability testing
- HPLC system with a suitable column (e.g., C18) and detector (e.g., ELSD or MS)
- Vials for sample storage

Procedure:

- Prepare solutions of **18:1 Biotinyl PE** at a known concentration in the desired solvent or buffer system.
- Aliquot the solution into multiple vials for each storage condition to be tested (e.g., different temperatures, pH values, light exposure).

- Store the vials under the specified conditions.
- At predetermined time points (e.g., 0, 1, 2, 4, 8, 12 weeks), remove a vial from each condition for analysis.
- Analyze the sample by HPLC to quantify the amount of intact **18:1 Biotinyl PE** remaining. The appearance of new peaks may indicate degradation products.
- Plot the percentage of remaining **18:1 Biotinyl PE** against time for each condition to determine the degradation rate.

Protocol 3: Liposome Stability Assay (Calcein Leakage Assay)

This protocol assesses the stability of liposomes containing **18:1 Biotinyl PE** by measuring the leakage of an encapsulated fluorescent dye.[\[13\]](#)

Materials:

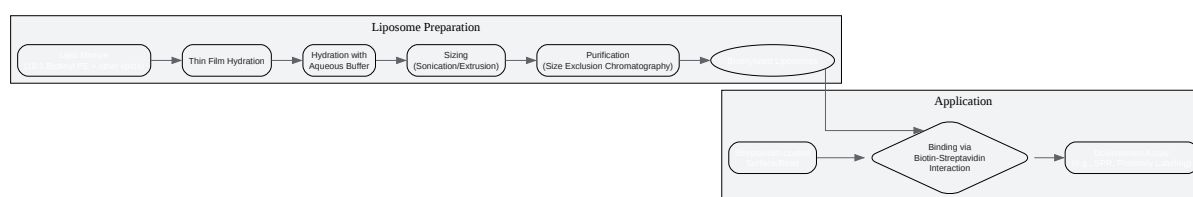
- **18:1 Biotinyl PE**
- Other lipids for liposome formulation (e.g., DOPE, DOPC)
- Calcein or other fluorescent dye
- Size-exclusion chromatography column (e.g., Sephadex G-50)
- Fluorometer
- Buffer (e.g., Tris-HCl)
- Triton X-100 solution

Procedure:

- Prepare liposomes incorporating **18:1 Biotinyl PE** and encapsulating a self-quenching concentration of calcein using a standard method (e.g., thin-film hydration followed by sonication or extrusion).

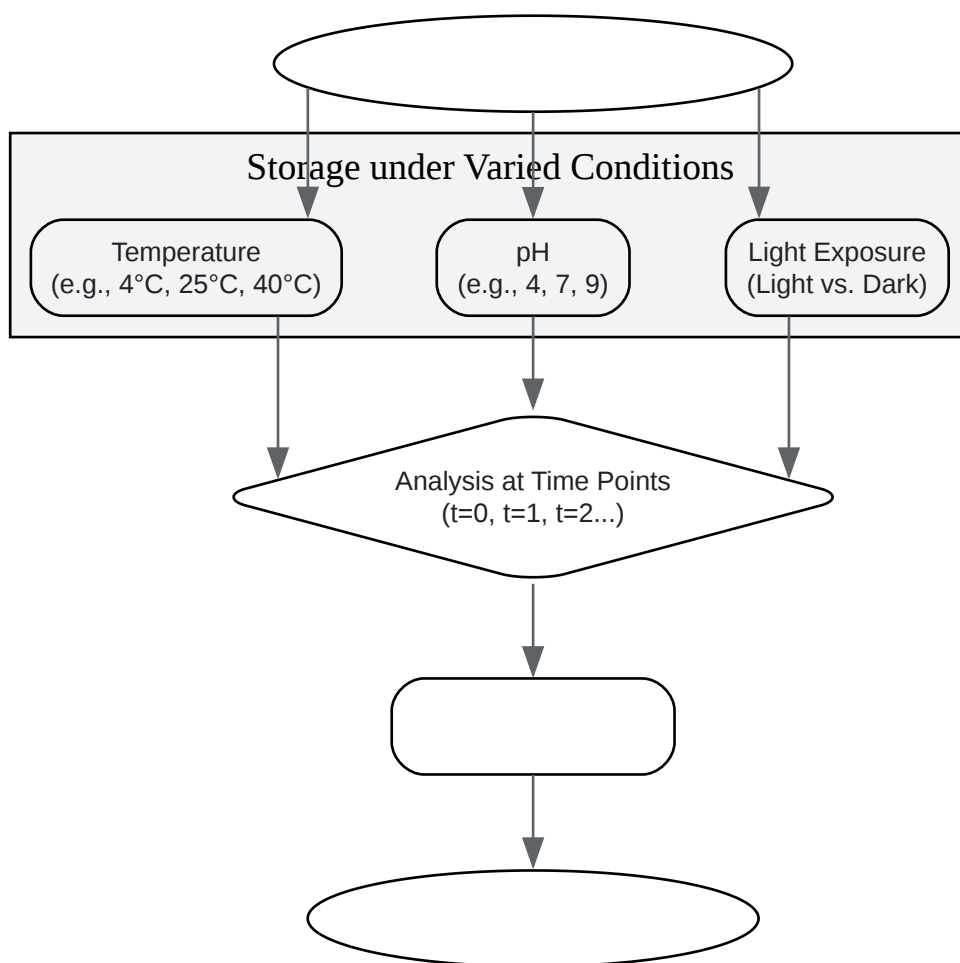
- Separate the liposomes from unencapsulated calcein using a size-exclusion chromatography column.
- Measure the initial fluorescence of the liposome suspension (F_{initial}).
- Store the liposome suspension under the desired conditions (e.g., 4°C).
- At various time points, take an aliquot of the liposome suspension and measure the fluorescence (F_t).
- To determine the maximum fluorescence (F_{max}), add Triton X-100 to a separate aliquot to lyse the liposomes and release all the encapsulated calcein.
- Calculate the percentage of calcein leakage at each time point using the formula: % Leakage = $[(F_t - F_{\text{initial}}) / (F_{\text{max}} - F_{\text{initial}})] * 100$

Mandatory Visualization



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Caption: Workflow for the preparation and application of biotinylated liposomes.



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Caption: Workflow for assessing the chemical stability of **18:1 Biotinyl PE**.

Conclusion

18:1 Biotinyl PE is a versatile and powerful tool for researchers in various fields. A thorough understanding of its solubility and stability is paramount for the successful design and execution of experiments. This guide has provided a consolidated resource of available data, detailed experimental protocols for characterizing these properties, and visual workflows to aid in experimental planning. By following the outlined procedures and considering the stability factors, researchers can ensure the integrity and reliability of their results when utilizing **18:1 Biotinyl PE**.

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